

Disperse Red 74: A Technical Overview of its Spectral Properties

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Compound of Interest

Compound Name: Disperse Red 74

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This technical guide provides an in-depth analysis of the spectral properties of **Disperse Red 74**, a monoazo dye. The primary focus of this document is its maximum absorption wavelength (λ_{max}), a critical parameter for many of its applications. This guide also details the standard experimental protocol for determining this value and presents a logical workflow for its characterization.

Core Properties of Disperse Red 74

Disperse Red 74 is a synthetic organic colorant belonging to the disperse class of dyes. These dyes are characterized by their low solubility in water and are primarily used for dyeing hydrophobic fibers such as polyester.

Property	Value	Source
Maximum Absorption Wavelength (λ_{max})	496 nm	[1][2]
Molecular Formula	C22H25N5O7	[1]
Molar Mass	471.4632 g/mol	[1]
Appearance	Purple-sauce colored powder	[1]
Solubility	Soluble in ethanol and acetone	[1][2]
Dye Class	Monoazo	[2][3]

Experimental Protocol: Determination of Maximum Absorption Wavelength (λ_{max})

The maximum absorption wavelength of **Disperse Red 74** is determined using Ultraviolet-Visible (UV-Vis) spectroscopy. This technique measures the absorption of light in the ultraviolet and visible regions of the electromagnetic spectrum by a sample.

Objective: To determine the wavelength at which **Disperse Red 74** exhibits maximum absorbance in a given solvent.

Materials and Equipment:

- **Disperse Red 74**
- Ethanol (or another suitable solvent like acetone)
- Volumetric flasks
- Pipettes
- Quartz cuvettes
- Double-beam UV-Vis spectrophotometer

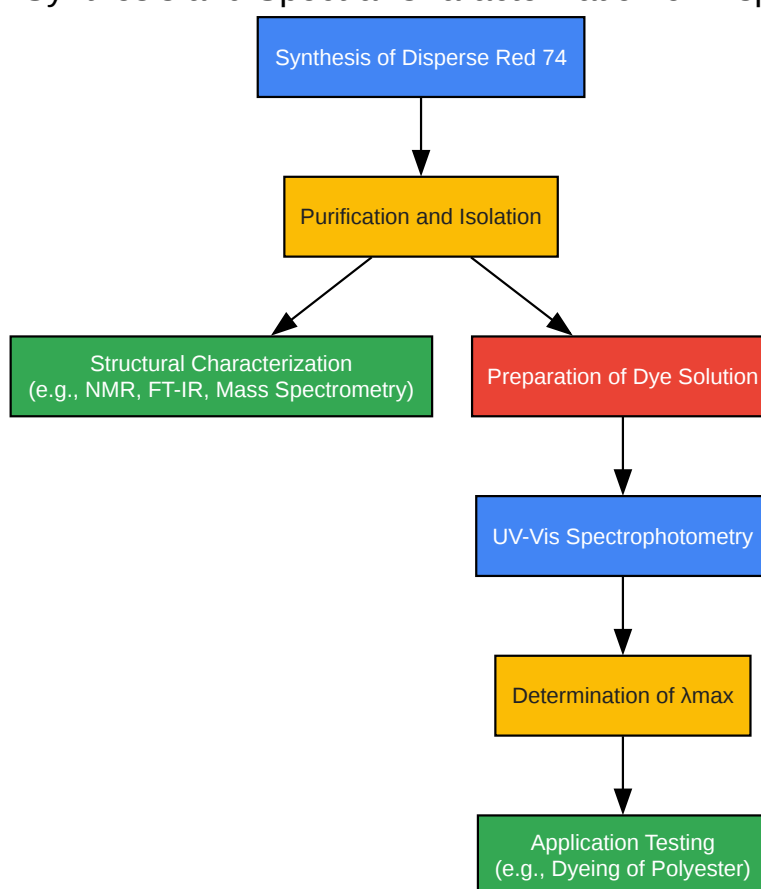
Procedure:

- **Preparation of Stock Solution:** Accurately weigh a small amount of **Disperse Red 74** and dissolve it in a known volume of ethanol in a volumetric flask to prepare a stock solution of a specific concentration.
- **Preparation of Working Solutions:** Prepare a series of dilutions from the stock solution to obtain working solutions of varying concentrations.
- **Spectrophotometer Setup:**
 - Turn on the spectrophotometer and allow it to warm up for the recommended time.
 - Set the wavelength range for scanning (e.g., from 300 nm to 700 nm).
- **Blank Measurement:** Fill a quartz cuvette with the solvent (ethanol) to be used as a blank. Place the cuvette in the reference beam of the spectrophotometer to calibrate the instrument and zero the absorbance.
- **Sample Measurement:**
 - Rinse a second quartz cuvette with one of the working solutions of **Disperse Red 74** and then fill it with the same solution.
 - Place the sample cuvette in the sample beam of the spectrophotometer.
- **Data Acquisition:**
 - Initiate the scan. The spectrophotometer will measure the absorbance of the sample across the specified wavelength range.
 - The resulting spectrum will show a peak at the wavelength of maximum absorption (λ_{max}).
- **Analysis:** Identify the wavelength corresponding to the highest absorbance value on the spectrum. This is the λ_{max} for **Disperse Red 74** in the chosen solvent. For **Disperse Red 74**, this peak is expected at approximately 496 nm.^{[1][2]}

Workflow for Spectral Characterization of Disperse Red 74

The following diagram illustrates a typical workflow for the synthesis and spectral characterization of a disperse dye such as **Disperse Red 74**.

Workflow for Synthesis and Spectral Characterization of Disperse Red 74



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Caption: A flowchart outlining the key stages from synthesis to the application testing of **Disperse Red 74**.

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